

Dimethyl benzoylphosphonate molecular weight

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Compound of Interest

Compound Name: *Dimethyl benzoylphosphonate*

Cat. No.: *B092200*

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Technical Guide: Dimethyl Benzylphosphonate

Important Note for the Reader: The initial request specified "**Dimethyl benzoylphosphonate.**" However, extensive searches for this compound yielded no significant publicly available scientific literature, suggesting it is either an exceptionally rare compound or a potential misnomer. In contrast, "Dimethyl benzylphosphonate" is a well-documented chemical with available data. This guide will, therefore, focus on Dimethyl benzylphosphonate, assuming it to be the intended subject of the query.

This technical guide provides an in-depth overview of Dimethyl benzylphosphonate, catering to researchers, scientists, and professionals in drug development. The document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and its applications, particularly in the context of antimicrobial research.

Chemical and Physical Properties

Dimethyl benzylphosphonate is an organophosphorus compound with the chemical formula $C_9H_{13}O_3P$.^{[1][2]} Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C9H13O3P	[1] [2]
Molar Mass	200.17 g/mol	[1] [2]
CAS Number	773-47-7	[1] [2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	132 °C at 0.3 Torr	[1] [2]
Density	~1.12 - 1.139 g/cm ³ (predicted)	[1]
Refractive Index	1.49	[1]
Flash Point	144.4 °C	[1]
Vapor Pressure	0.00327 mmHg at 25 °C	[1]

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of Dimethyl benzylphosphonate.

Synthesis of Dimethyl Benzylphosphonate via Michaelis-Arbuzov Reaction

The Michaelis-Arbuzov reaction is a cornerstone for the synthesis of phosphonates.[\[3\]](#)[\[4\]](#) A common method for preparing Dimethyl benzylphosphonate involves the reaction of a benzyl halide with a trialkyl phosphite.[\[4\]](#) An environmentally friendly approach utilizes benzyl alcohol and trimethyl phosphite.

Materials:

- Benzyl alcohol
- Trimethyl phosphite
- n-Butyl iodide (n-Bu₄NI) catalyst

- Schlenk tube
- Nitrogen atmosphere
- Heating apparatus
- Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) for reaction monitoring
- Silica gel for column chromatography
- Solvents for extraction and chromatography (e.g., diethyl ether, hexanes, ethyl acetate)

Procedure:

- A neat mixture of benzyl alcohol (1.0 equivalent), trimethyl phosphite (1.5 equivalents), and a catalytic amount of n-Bu₄NI (e.g., 3 mol%) is prepared in a Schlenk tube.
- The tube is sealed under a nitrogen atmosphere.
- The reaction mixture is heated (e.g., to 125 °C) and stirred.
- The progress of the reaction is monitored by TLC or GC-MS.
- Upon completion, the reaction mixture is cooled to room temperature.
- The crude product is then purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexanes and ethyl acetate) to yield pure Dimethyl benzylphosphonate.^[5]

Analytical Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of Dimethyl benzylphosphonate.

Sample Preparation:

- Dissolve approximately 10-20 mg of the sample in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).[\[6\]](#)

Data Acquisition:

- ¹H NMR: Acquire a standard one-dimensional proton NMR spectrum.
- ¹³C NMR: Acquire a proton-decoupled carbon spectrum. Due to the low natural abundance of ¹³C, a greater number of scans will be necessary compared to ¹H NMR.
- ³¹P NMR: Acquire a proton-decoupled phosphorus spectrum. The chemical shift for benzylphosphonates is typically in a characteristic range.[\[6\]](#)

Data Analysis:

- Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra.
- Analyze the chemical shifts, coupling constants, and integration of the peaks to confirm the structure of Dimethyl benzylphosphonate.

Mass Spectrometry (MS)

MS is used to determine the molecular weight and fragmentation pattern of the compound.

Sample Preparation:

- Prepare a dilute solution of the sample (around 1 mg/mL) in a volatile solvent such as methanol or acetonitrile.[\[7\]](#)

Data Acquisition:

- Introduce the sample into the mass spectrometer. Electrospray ionization (ESI) is a commonly used technique for this type of compound.[\[6\]](#)
- Acquire the mass spectrum over a suitable m/z range.

Data Analysis:

- Identify the molecular ion peak (M^+) to confirm the molecular weight.
- Analyze the fragmentation pattern to gain further structural information.

Applications in Drug Development

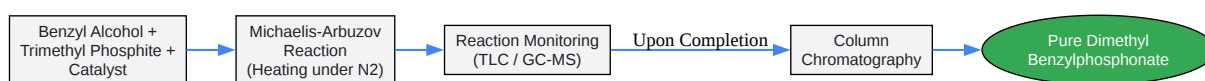
Organophosphonates, including benzylphosphonate derivatives, are of significant interest in medicinal chemistry due to their diverse biological activities.[8]

Antimicrobial Activity

Substituted diethyl benzylphosphonates have demonstrated notable activity against various bacterial strains, including *Escherichia coli*. [8] The proposed mechanism of action involves the induction of oxidative stress within the bacterial cells, which leads to DNA damage and ultimately cell death.[8][9] Derivatives of benzylphosphonates have been shown to have potential as antibacterial agents, in some cases exhibiting greater potential than conventional antibiotics like ciprofloxacin.[10]

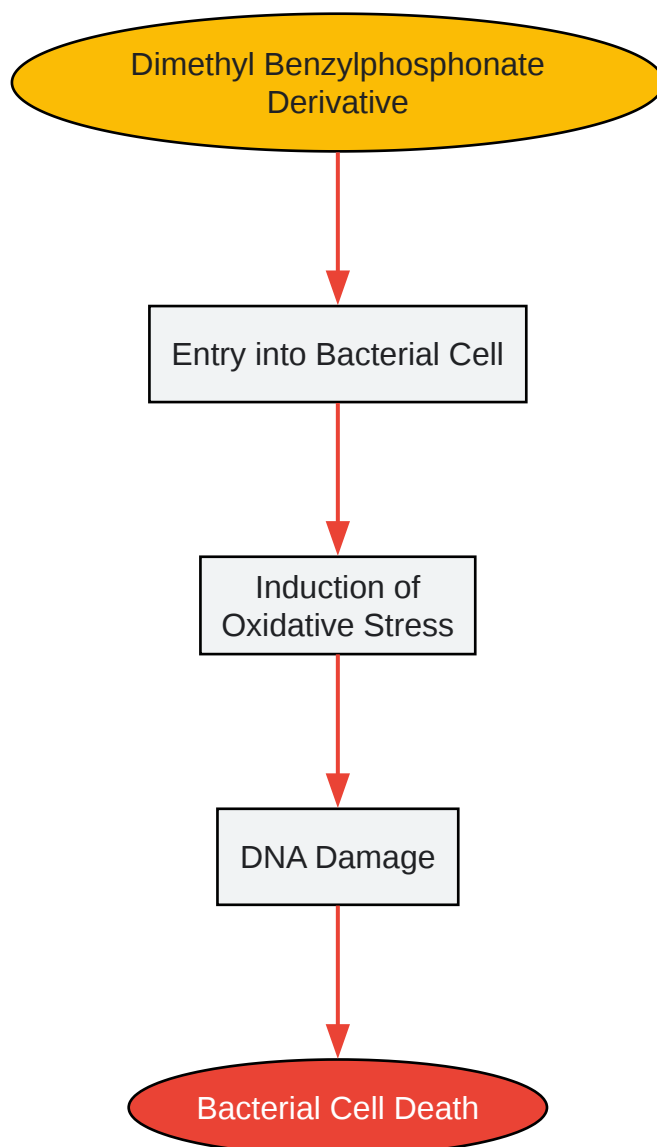
Visualizations

The following diagrams illustrate key workflows and proposed mechanisms related to Dimethyl benzylphosphonate.



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Caption: Synthesis and Purification Workflow for Dimethyl Benzylphosphonate.



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Caption: Proposed Antimicrobial Mechanism of Action for Benzylphosphonate Derivatives.

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